

# Application Note: Safe Handling and Storage of 4-Bromoquinoline-6-carboxylic acid

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## Compound of Interest

Compound Name: 4-Bromoquinoline-6-carboxylic acid

Cat. No.: B1344173

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## Introduction

**4-Bromoquinoline-6-carboxylic acid** is a chemical intermediate utilized in pharmaceutical synthesis.<sup>[1]</sup> Due to its potential hazards, proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **4-Bromoquinoline-6-carboxylic acid**.

## Hazard Identification

While a specific, comprehensive safety data sheet for **4-bromoquinoline-6-carboxylic acid** is not uniformly available, data from related bromoquinoline compounds indicate that it should be handled with care. Potential hazards may include:

- Skin Irritation: May cause skin irritation.<sup>[2]</sup>
- Eye Irritation: May cause serious eye irritation.<sup>[2]</sup>
- Respiratory Irritation: May cause respiratory irritation if inhaled.<sup>[2][3]</sup>
- Harmful if Swallowed or in Contact with Skin: Some bromoquinoline derivatives are harmful if swallowed or in contact with skin.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

When handling **4-Bromoquinoline-6-carboxylic acid**, the following personal protective equipment should be worn:

- Gloves: Chemical-resistant gloves (e.g., Nitrile rubber) are required.[3]
- Eye Protection: Chemical safety goggles or a face shield must be worn.[2][4]
- Lab Coat: A lab coat or other protective clothing is necessary to prevent skin contact.[4]
- Respiratory Protection: In case of inadequate ventilation or when handling fine powders, a dust mask (e.g., N95) or a respirator should be used.[2]

## Engineering Controls

- Fume Hood: All handling of **4-Bromoquinoline-6-carboxylic acid** should be conducted in a well-ventilated chemical fume hood.[4]
- Safety Shower and Eyewash Station: A safety shower and eyewash station should be readily accessible in the work area.[2][5]

## Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][6]
- Wash hands and any exposed skin thoroughly after handling.[3][6]
- Do not eat, drink, or smoke in the laboratory area where the chemical is being used.[3][6]
- Avoid contact with skin and eyes.[2]
- Minimize dust generation when handling the solid material.[2]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][3][6]

- Some sources recommend refrigeration, with storage temperatures between 2-8°C, while others state room temperature is acceptable. For long-term storage as a powder, -20°C for 3 years and 4°C for 2 years has also been suggested for a related compound.[6]
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, and strong alkalis.[2][6]
- Protect from light, as some related compounds are light-sensitive.[2]

#### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3][4] Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[3][6] Seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Rinse mouth with water.[1][6] Seek immediate medical attention.[1]

#### Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. Wear appropriate PPE. For solid spills, sweep or shovel the material into a suitable container for disposal, minimizing dust generation.[2] For liquid spills, absorb with an inert material.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility.[2]

## Quantitative Data Summary

Property	Value	Source Isomer/Compound	Citation
Melting Point	165 - 169 °C	Not Specified	<a href="#">[7]</a>
39 - 43 °C	4-Bromoisoquinoline	<a href="#">[3]</a>	
29 - 34 °C	4-Bromoquinoline		
Boiling Point	280 - 285 °C	4-Bromoisoquinoline	<a href="#">[3]</a>
Flash Point	> 110 °C (> 230 °F)	4-Bromoisoquinoline / 4-Bromoquinoline	<a href="#">[3]</a>
Storage Temperature	Room temperature	6-Bromoquinoline-3- carboxylic acid	<a href="#">[8]</a>
Refrigerated (Keep refrigerated)	6-Bromo-4- chloroquinoline	<a href="#">[5]</a>	
2-8°C	4-Bromoquinoline		
Powder: -20°C (3 years), 4°C (2 years)	7-Bromoquinoline-4- carboxylic acid	<a href="#">[6]</a>	
In solvent: -80°C (6 months), -20°C (1 month)	7-Bromoquinoline-4- carboxylic acid	<a href="#">[6]</a>	
Incompatible Materials	Strong oxidizing agents, strong reducing agents, strong acids/alkalis.	6-Bromoquinoline-3- carboxylic acid / 7- Bromoquinoline-4- carboxylic acid	<a href="#">[2]</a> <a href="#">[6]</a>

Note: Data for various bromoquinoline isomers and derivatives are included due to the limited availability of specific data for **4-Bromoquinoline-6-carboxylic acid**. This information should be used as a guideline, and the specific SDS for the purchased product should always be consulted.

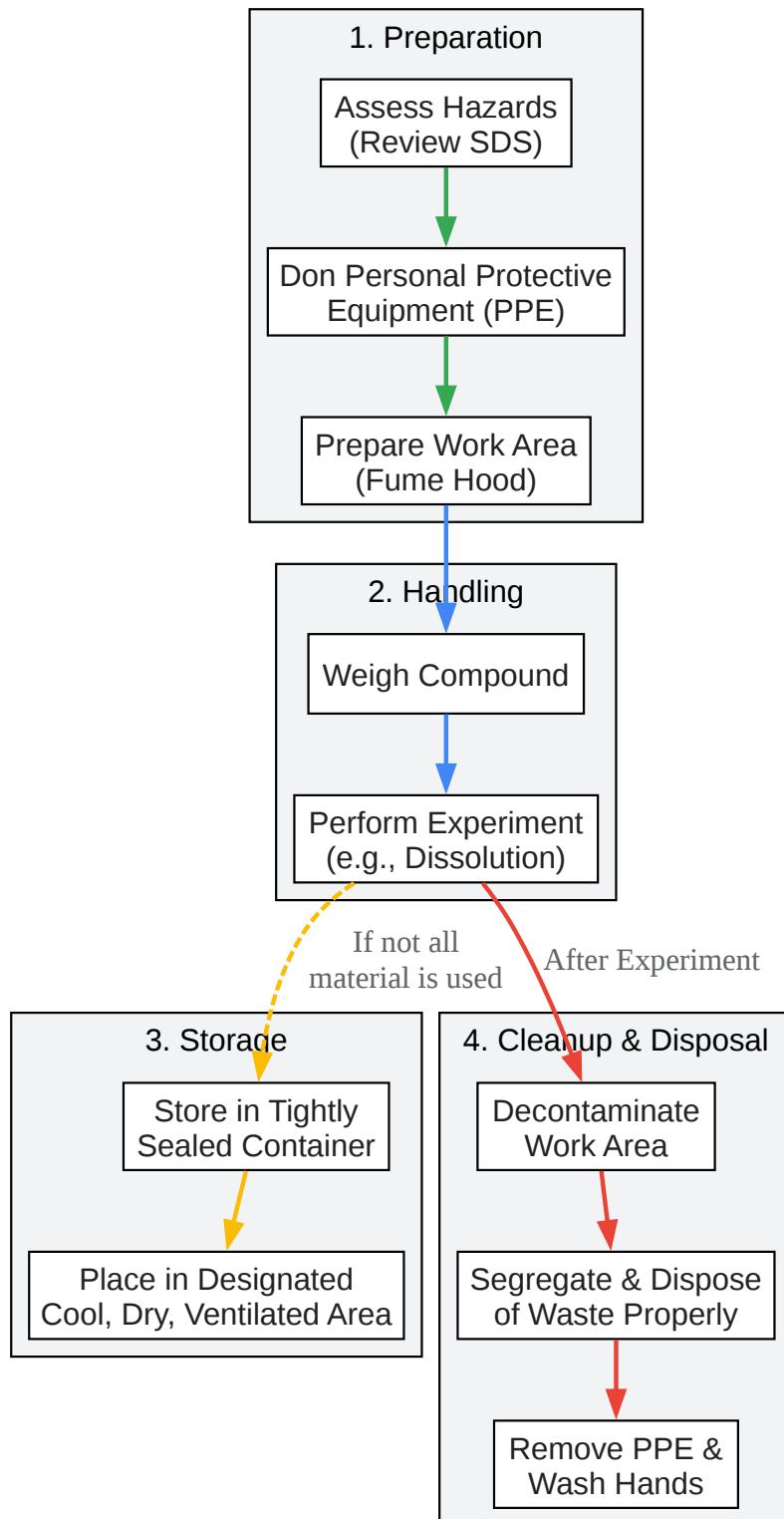
# Experimental Protocol: Weighing and Dissolving 4-Bromoquinoline-6-carboxylic acid for Reaction Setup

This protocol outlines the safe procedure for weighing and dissolving solid **4-Bromoquinoline-6-carboxylic acid** for use in a chemical synthesis.

1. Preparation and Precautionary Measures
  - 1.1. Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - 1.2. Don appropriate Personal Protective Equipment (PPE): chemical safety goggles, a lab coat, and nitrile gloves.
  - 1.3. Prepare the work area within the fume hood by laying down absorbent bench paper.
  - 1.4. Designate a specific area for weighing and another for solvent handling to avoid cross-contamination.
  - 1.5. Ensure an appropriate fire extinguisher, safety shower, and eyewash station are accessible.
2. Weighing the Solid Compound
  - 2.1. Place a clean, dry weighing boat on an analytical balance inside the fume hood.
  - 2.2. Tare the balance.
  - 2.3. Carefully open the container of **4-Bromoquinoline-6-carboxylic acid**, avoiding any puff of powder.
  - 2.4. Using a clean spatula, carefully transfer the desired amount of the solid to the weighing boat. Minimize any dust generation.
  - 2.5. Securely close the container of **4-Bromoquinoline-6-carboxylic acid**.
  - 2.6. Record the exact weight of the compound.
3. Dissolving the Compound
  - 3.1. Select a clean, dry reaction vessel appropriate for the scale of the reaction.
  - 3.2. Carefully transfer the weighed **4-Bromoquinoline-6-carboxylic acid** from the weighing boat into the reaction vessel. A funnel may be used to prevent spillage.
  - 3.3. Measure the required volume of the appropriate solvent (e.g., DMF, THF, Methanol) in a graduated cylinder.
  - 3.4. Slowly add the solvent to the reaction vessel containing the solid.
  - 3.5. If necessary, use a magnetic stirrer or gentle agitation to aid dissolution.
  - 3.6. Once the solid is fully dissolved, the solution is ready for the subsequent reaction steps.
4. Post-Procedure Cleanup
  - 4.1. Dispose of the used weighing boat and any contaminated bench paper in the designated solid waste container.
  - 4.2. Clean the spatula and any other used equipment with an appropriate solvent, collecting the rinsate in a designated liquid waste container.
  - 4.3. Wipe down the work surface inside the fume hood.
  - 4.4. Remove gloves and wash hands thoroughly with soap and water.

# Visualizations

## Workflow for Safe Handling of 4-Bromoquinoline-6-carboxylic acid



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Caption: Workflow for Safe Handling of **4-Bromoquinoline-6-carboxylic acid**.

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